

Liquid chromatography-mass spectrometry (LC-MS) analysis of Melledonal C

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Compound of Interest

Compound Name: Melledonal C

Cat. No.: B15421527

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Application Notes and Protocols for LC-MS Analysis of Melledonal C

For Researchers, Scientists, and Drug Development Professionals

Introduction

Melledonal C is a chlorinated diterpenoid produced by the fungus *Armillaria mellea*.^[1] As a member of the diverse family of natural products, it holds potential for various biological activities, warranting detailed analytical characterization. This document provides comprehensive application notes and protocols for the qualitative and quantitative analysis of **Melledonal C** using Liquid Chromatography-Mass Spectrometry (LC-MS). LC-MS is a powerful analytical technique that combines the separation capabilities of liquid chromatography with the sensitive and selective detection of mass spectrometry, making it ideal for the analysis of complex mixtures like fungal extracts.^{[1][2][3]}

Chemical Properties of Melledonal C

A thorough understanding of the analyte's properties is crucial for method development.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₉ ClO ₈	[1]
Molecular Weight	480.9 g/mol	[1]
Monoisotopic Mass	480.1550956 Da	[1]
IUPAC Name	[(2R,2aS,4aR,7R,7aS,7bR)-3-formyl-2a,4a,7-trihydroxy-6,6,7b-trimethyl-2,5,7,7a-tetrahydro-1H-cyclobuta[e]inden-2-yl] 3-chloro-6-hydroxy-4-methoxy-2-methylbenzoate	[1]

Experimental Protocols

Sample Preparation from *Armillaria mellea* Culture

This protocol outlines the extraction of **Melledonal C** from a fungal culture of *Armillaria mellea*.

Materials:

- *Armillaria mellea* culture (liquid or solid media)
- Ethyl acetate (EtOAc)
- Methanol (MeOH), LC-MS grade
- Water, LC-MS grade
- Anhydrous sodium sulfate
- Rotary evaporator
- Centrifuge
- Vortex mixer

- Syringe filters (0.22 μ m PTFE)

Procedure:

- Harvesting: For liquid cultures, separate the mycelium from the broth by centrifugation. For solid cultures, scrape the fungal biomass from the agar surface.
- Extraction:
 - Homogenize the fungal mycelium (and solid media if applicable) in a suitable volume of ethyl acetate. A common ratio is 1:3 (w/v) of biomass to solvent.
 - For the culture broth, perform a liquid-liquid extraction with an equal volume of ethyl acetate.
 - Agitate the mixture vigorously for 1-2 hours on a shaker at room temperature.
- Separation:
 - Centrifuge the mixture to pellet the fungal debris.
 - Collect the ethyl acetate supernatant.
- Drying and Concentration:
 - Dry the ethyl acetate extract over anhydrous sodium sulfate to remove residual water.
 - Evaporate the solvent using a rotary evaporator at a temperature not exceeding 40°C to obtain the crude extract.
- Reconstitution:
 - Dissolve the dried crude extract in a known volume of methanol.
 - Vortex thoroughly to ensure complete dissolution.
- Filtration:

- Filter the reconstituted extract through a 0.22 µm PTFE syringe filter into an LC-MS vial. The sample is now ready for analysis.

Liquid Chromatography (LC) Method

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.

Parameters:

Parameter	Recommended Setting
Column	C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm particle size)
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	0-2 min: 10% B; 2-15 min: 10-95% B; 15-18 min: 95% B; 18-18.1 min: 95-10% B; 18.1-22 min: 10% B
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 µL

Mass Spectrometry (MS) Method

Instrumentation:

- A high-resolution mass spectrometer such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument is recommended for accurate mass measurements and structural elucidation. A triple quadrupole (QqQ) mass spectrometer is suitable for targeted quantitative analysis.

Parameters:

Parameter	Recommended Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Cone Voltage	30 V
Source Temperature	120°C
Desolvation Gas	Nitrogen
Desolvation Temperature	350°C
Desolvation Gas Flow	800 L/hr
Scan Range (Full Scan)	m/z 100-1000
Collision Energy (MS/MS)	Ramped from 15-40 eV for fragmentation studies

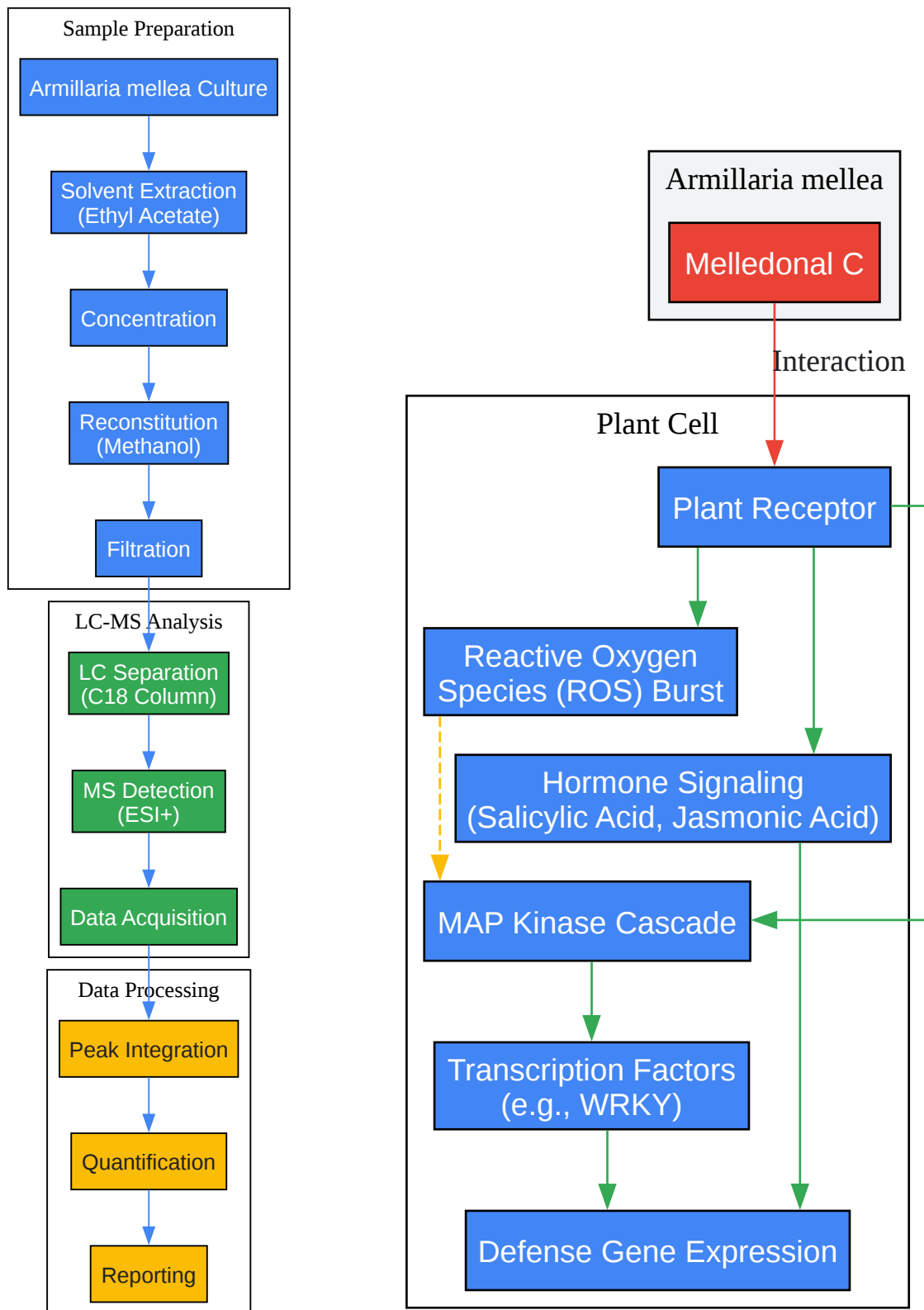
Data Presentation and Quantitative Analysis

For quantitative studies, a calibration curve should be constructed using a purified standard of **Melledonal C**. The table below illustrates how to present quantitative data.

Sample ID	Concentration (µg/mL)	Peak Area	Calculated Concentration (µg/mL)
Standard 1	0.1	15,000	0.10
Standard 2	0.5	78,000	0.51
Standard 3	1.0	160,000	1.02
Standard 4	5.0	810,000	5.05
Standard 5	10.0	1,650,000	10.1
A. mellea Extract	-	250,000	1.58

Visualizations

Experimental Workflow



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References

- 1. hub.tmu.edu.tw [hub.tmu.edu.tw]
- 2. chromatographyonline.com [chromatographyonline.com]
- 3. [PDF] Quantitative Analysis of Natural Products in Plants by LC-MS | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
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